

Chemical Identity and Properties

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Compound of Interest

Compound Name: Butyl ethylcarbamate

Cat. No.: B15212386

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Butyl ethylcarbamate is an organic compound classified as a carbamate ester.

Table 1: Chemical Identifiers for **Butyl Ethylcarbamate**

Identifier	Value
CAS Number	591-62-8[1]
IUPAC Name	ethyl N-butylcarbamate[1]
Synonyms	N-Butylurethane, Ethyl N-butylcarbamate, Butylcarbamic acid ethyl ester[1][2][3]
Molecular Formula	C7H15NO2[1][3]
Molecular Weight	145.20 g/mol [1][3]
SMILES	CCCCNC(=O)OCC[1]
InChI	InChI=1S/C7H15NO2/c1-3-5-6-8-7(9)10-4-2/h3-6H2,1-2H3,(H,8,9)[1]

Table 2: Physicochemical Properties of **Butyl Ethylcarbamate**

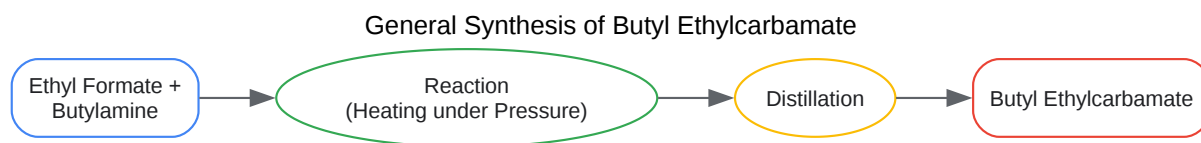
Property	Value	Source
Melting Point	-22 °C	[2][3]
Boiling Point	208-212 °C	[2]
228.04 °C (estimate)	[2][3]	
Density	0.901 - 0.9434 g/cm ³	[2][3]
Refractive Index	1.4278	[2][3]
pKa	13.02 ± 0.46 (Predicted)	[2][3]
Solubility	Soluble in alcohol, ether, and ketone solvents; almost insoluble in water.	[2]
Appearance	Colorless to light yellow liquid.	[2]
Odor	Special and spicy.	[2]

Synthesis of Butyl Ethylcarbamate

A general method for the synthesis of **butyl ethylcarbamate** involves the reaction of ethyl formate with butylamine.[2]

Experimental Protocol: General Synthesis

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a stirrer, combine ethyl formate and butylamine.
- **Heating:** Heat the reaction mixture under controlled temperature and pressure. The specific conditions may vary and would require optimization.
- **Purification:** After the reaction is complete, the crude product is purified by distillation to yield **butyl ethylcarbamate**. [2]



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Caption: General synthesis workflow for **butyl ethylcarbamate**.

Analytical Methodology

Butyl carbamate is often used as an internal standard for the determination of ethyl carbamate in various matrices, particularly in alcoholic beverages, by gas chromatography-mass spectrometry (GC/MS).^{[4][5][6]}

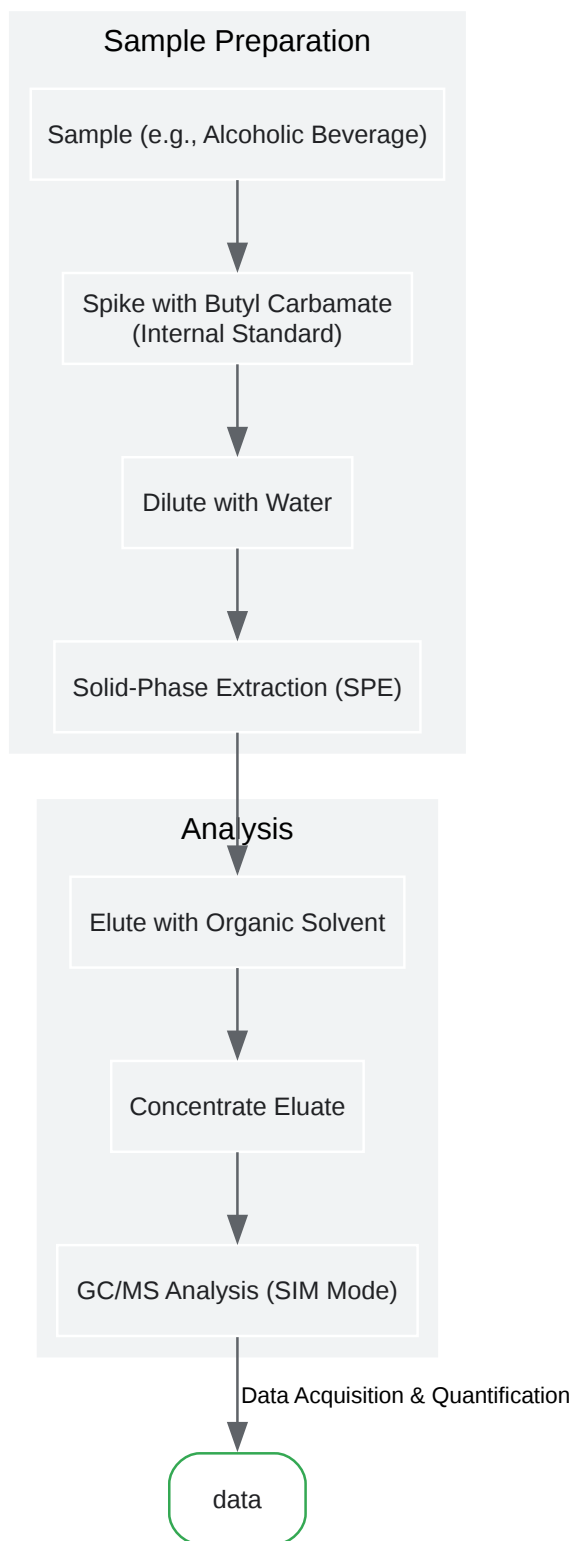
Experimental Protocol: Determination of Ethyl Carbamate using Butyl Carbamate as an Internal Standard

This protocol is adapted from methods for analyzing ethyl carbamate in alcoholic beverages.^{[4][6][7]}

- Sample Preparation:
 - Spike the sample with a known concentration of butyl carbamate as an internal standard.
 - For liquid samples like alcoholic beverages, dilute with water to approximately 40% alcohol by volume.^[6]
 - The sample is then passed through a solid-phase extraction (SPE) column (e.g., diatomaceous earth).^{[4][5]}
- Extraction:

- Elute the carbamates from the SPE column using a suitable solvent such as a hexane-ethyl acetate mixture or dichloromethane.[\[4\]](#)[\[6\]](#)
- Concentration:
 - Concentrate the eluate using a rotary evaporator or a similar concentration system to increase the analyte concentration.[\[4\]](#)[\[7\]](#)
- GC/MS Analysis:
 - Analyze the concentrated extract by GC/MS in selected ion monitoring (SIM) mode.
 - Typical GC column: Capillary fused silica column (e.g., 30m x 0.25 mm, 0.25 μ m film thickness).[\[7\]](#)
 - Carrier gas: Helium or Hydrogen.[\[7\]](#)[\[8\]](#)
 - Injector and Detector Temperatures: Typically around 180-250°C for the injector and 220-270°C for the transfer line/detector.[\[7\]](#)[\[8\]](#)
 - Temperature Program: A temperature gradient is used to separate the analytes. For example, start at 40-60°C, hold for a few minutes, then ramp up to 150-240°C.[\[7\]](#)[\[8\]](#)
 - Mass Spectrometry: Monitor characteristic ions for ethyl carbamate (m/z 62, 74, 89) and butyl carbamate (m/z 62, 74).[\[6\]](#)

Analytical Workflow for Carbamate Determination

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Caption: Workflow for the analysis of carbamates in beverages.

Applications

Butyl ethylcarbamate has several industrial and laboratory applications:

- Organic Synthesis: It serves as an intermediate in the synthesis of other organic compounds. [\[2\]](#)
- Cosmetics: It may be used as a preservative and sunscreen agent in some cosmetic formulations. [\[2\]](#)
- Agriculture: It can be used in the preparation of certain pesticides and herbicides. [\[2\]](#)
- Analytical Chemistry: Butyl carbamate is utilized as an internal standard for the quantification of ethyl carbamate. [\[4\]](#)[\[6\]](#)

Safety and Toxicology

Table 3: Safety and Hazard Information for **Butyl Ethylcarbamate**

Hazard Information	Details	Source
Acute Toxicity	LD50 (Intraperitoneal, Mouse): 250 mg/kg	[9]
Eye Irritation	May cause eye irritation.	[9]
Skin Contact	May be harmful if absorbed through the skin and may cause skin irritation.	[9]
Inhalation	May be harmful if inhaled and may cause respiratory tract irritation.	[9]
Ingestion	May be harmful if swallowed.	[9]
Flammability	Combustible liquid. Keep away from heat, sparks, and open flames.	[9]

Handling Precautions:

- Avoid contact with skin and eyes.[9]
- Avoid inhalation of vapor or mist.[9]
- Use in a well-ventilated area, such as a laboratory fume hood.[9]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and protective clothing.[2][9]
- Store at room temperature in a suitable, closed container, protected from heat and ignition sources.[9]

It is important to note that the related compound, ethyl carbamate, is classified as a Group 2A carcinogen by the International Agency for Research on Cancer (IARC), meaning it is "probably carcinogenic to humans".[10] While specific carcinogenicity data for **butyl ethylcarbamate** was not found, caution should be exercised when handling this compound.

Biological Activity and Signaling Pathways

Specific signaling pathways for **butyl ethylcarbamate** are not well-documented in the available literature. However, the broader class of carbamates is known for a range of biological activities. Some carbamates have been investigated for their potential as antibacterial, anticonvulsant, and anticancer agents.[11] For example, certain synthetic carbamates have shown antimicrobial activity against various Gram-positive and Gram-negative bacteria.[11][12] The biological effects of **butyl ethylcarbamate** would require specific investigation. The genotoxicity and carcinogenic potential of the closely related ethyl carbamate are well-established, and it is known to covalently bind to DNA.[13]

Due to the lack of specific information on signaling pathways for **butyl ethylcarbamate**, a diagram for this section cannot be provided. Further research is needed to elucidate its specific biological mechanisms of action.

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